

Technical Guide: Solubility of 6-(Methylamino)nicotinonitrile in Organic Solvents

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Compound of Interest

Compound Name: 6-(Methylamino)nicotinonitrile

Cat. No.: B1318945

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This technical guide provides a comprehensive overview of the solubility characteristics of **6-(Methylamino)nicotinonitrile**. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on its expected solubility based on its chemical properties and provides a detailed experimental protocol for its determination.

Physicochemical Properties

Property	Value
CAS Number	261715-36-0
Molecular Formula	C ₇ H ₇ N ₃
Molecular Weight	133.15 g/mol
Appearance	Expected to be a solid

Predicted Solubility Profile

The solubility of **6-(Methylamino)nicotinonitrile** is dictated by its molecular structure, which includes a polar pyridine ring, a nitrile group, and a methylamino group. These features suggest a favorable solubility in polar solvents. The following table summarizes the expected qualitative solubility in a range of common organic solvents.^[1] It is important to note that these are predictions and should be confirmed experimentally.

Solvent Category	Representative Solvents	Expected Solubility
Polar Protic	Ethanol, Methanol	Favorable
Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Acetonitrile	Favorable
Non-polar	Dichloromethane, Hexane	Limited

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the equilibrium solubility of **6-(Methylamino)nicotinonitrile** in an organic solvent of choice. This method is widely accepted and provides reliable quantitative data.

Objective: To determine the concentration of a saturated solution of **6-(Methylamino)nicotinonitrile** in a selected organic solvent at a specific temperature.

Materials:

- **6-(Methylamino)nicotinonitrile**
- Selected organic solvent(s) (HPLC grade)
- Volumetric flasks
- Analytical balance
- Temperature-controlled orbital shaker
- Syringe filters (e.g., 0.22 µm PTFE)
- Syringes
- Autosampler vials
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

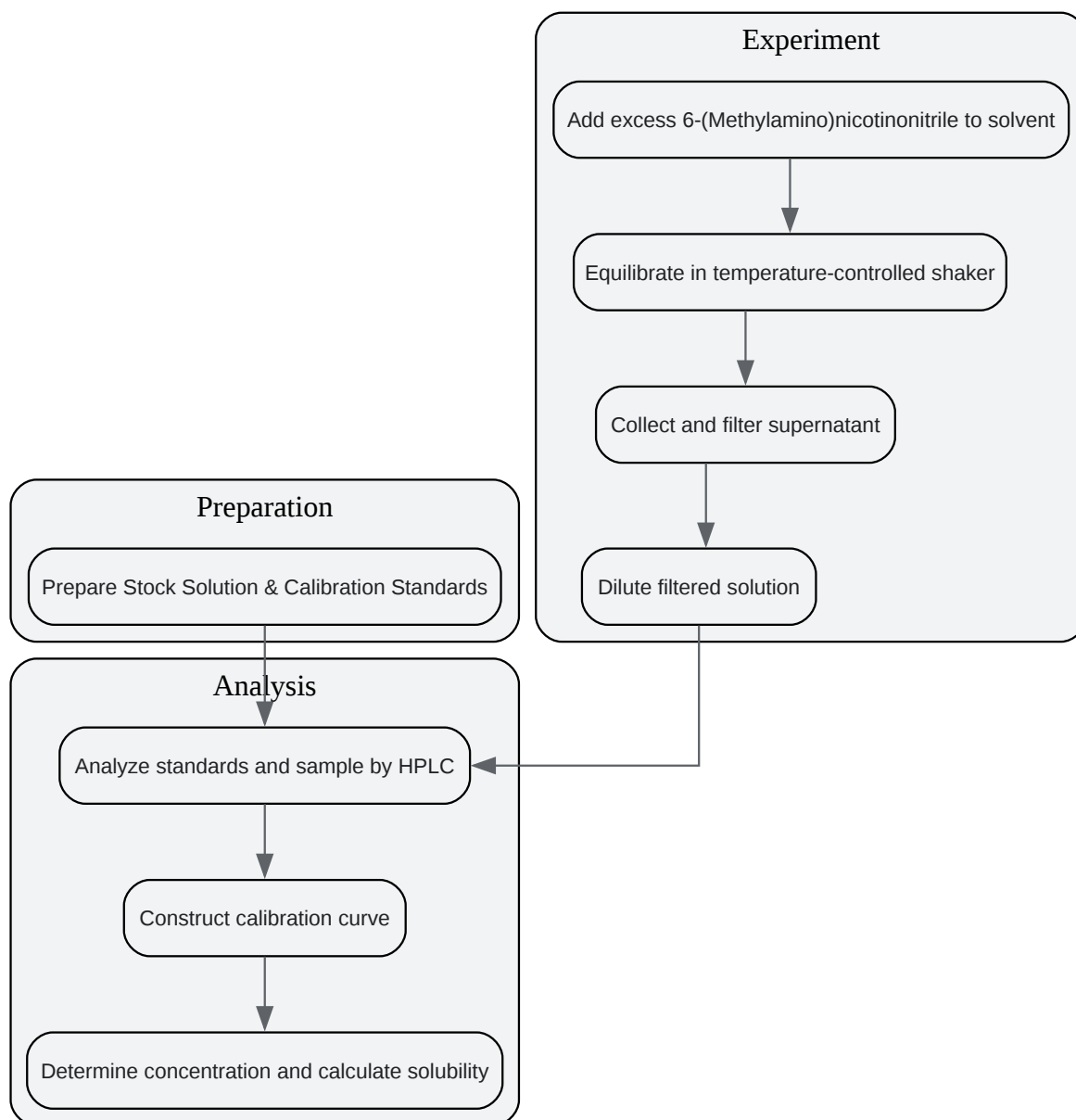
Procedure:

- Preparation of Stock Solution for Standard Curve:
 - Accurately weigh a known amount of **6-(Methylamino)nicotinonitrile** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to create a series of calibration standards with concentrations that are expected to bracket the solubility of the compound.
- Equilibration:
 - Add an excess amount of **6-(Methylamino)nicotinonitrile** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a syringe filter into a clean autosampler vial. This step is critical to remove any undissolved particles.
 - Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Analyze the calibration standards and the diluted sample solution by HPLC.

- Record the peak areas obtained for each standard and the sample.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area versus the concentration of the calibration standards.
 - Determine the concentration of **6-(Methylamino)nicotinonitrile** in the diluted sample by interpolating its peak area on the calibration curve.
 - Calculate the solubility of **6-(Methylamino)nicotinonitrile** in the solvent by multiplying the concentration of the diluted sample by the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **6-(Methylamino)nicotinonitrile**.



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Caption: Experimental workflow for solubility determination.

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References

- 1. Buy 6-(Methylamino)pyridine-2-carbonitrile | 930575-70-5 [smolecule.com]
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